

The Enduring Legacy and Scientific Frontier of Piper longum: A Technical Guide

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Compound of Interest

Compound Name: *Piper*

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An in-depth exploration of the traditional uses, phytochemical composition, and scientifically validated pharmacological activities of **Piper** longum (Indian Long Pepper). This guide is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Piper longum, commonly known as Indian Long Pepper or "Pippali," holds a significant place in traditional medicine systems, particularly Ayurveda, Unani, and Siddha.[1][2][3][4] For centuries, its fruits and roots have been utilized to treat a wide array of ailments, ranging from respiratory and digestive disorders to inflammatory conditions.[1][2][5] In recent years, this ancient herb has captured the attention of the scientific community, leading to extensive research into its phytochemical constituents and pharmacological properties. This technical guide provides a comprehensive overview of the traditional uses of **Piper** longum, delves into its key bioactive compounds, and presents the current scientific evidence supporting its therapeutic potential, with a focus on its anti-cancer, anti-inflammatory, and immunomodulatory activities.

Traditional Uses of Piper longum

Historically, **Piper** longum has been a cornerstone of traditional medicine for its diverse therapeutic applications.

- **Ayurveda:** In Ayurvedic medicine, "Pippali" is revered as a powerful "Rasayana" (rejuvenator) and is a key ingredient in the classical formulation "Trikatu" (a mixture of long pepper, black pepper, and ginger), which is used to enhance digestion and bioavailability of other herbs and drugs.[6] It is traditionally prescribed for respiratory conditions like asthma, bronchitis, and cough, as well as for digestive issues such as indigestion, bloating, and constipation.[2][5][7] Ayurvedic texts also document its use for managing metabolic disorders, improving liver function, and boosting immunity.[5]
- **Unani Medicine:** In the Unani system, **Piper** longum, known as "Filfil Daraz," is recognized for its carminative and digestive properties.[3][8] It has been traditionally used to treat conditions such as phlegmatic cough, paralysis, epilepsy, gout, and sciatica.[8]
- **Siddha and Chinese Medicine:** The Siddha system also utilizes **Piper** longum for various ailments. In traditional Chinese medicine, it has been employed to address stomachache, rhinitis, and vomiting.[1]

Phytochemical Composition

The diverse pharmacological effects of **Piper** longum are attributed to its rich and complex phytochemical profile. The most significant bioactive compounds isolated from the plant include:

- **Alkaloids:** The primary and most studied alkaloids are **piperine** and **piperlongumine**.[9] Other notable alkaloids include **piperlonguminine**, **pipermonaline**, and **piperundecalidine**.[9]
- **Essential Oils:** The fruits and roots contain volatile oils rich in sesquiterpenes and monoterpenes.[5]
- **Other Constituents:** The plant also contains resins, fixed oils, and organic acids like palmitic acid.[5]

Scientific Evidence of Pharmacological Activities

Modern scientific investigation has provided substantial evidence supporting the traditional claims of **Piper** longum's therapeutic efficacy. The following sections detail the key pharmacological activities, supported by quantitative data and insights into the underlying molecular mechanisms.

Anti-Cancer Activity

Both extracts of **Piper** longum and its isolated compounds, particularly **piperine** and **piperlongumine**, have demonstrated significant anti-cancer potential across a range of cancer cell lines. The primary mechanisms of action include the induction of apoptosis, cell cycle arrest, and inhibition of metastasis.

Quantitative Data on Anti-Cancer Activity:

Compound/ Extract	Cancer Cell Line	Assay	IC50 Value	Exposure Time (h)	Reference
Piper longum Aqueous Extract	MCF-7 (Breast Cancer)	MTT	3.125 µg/µl	24	[10]
Piper longum Ethanollic Extract	HeLa (Cervical Cancer)	MTT	46.24 µg/ml	24	[11]
Piper longum Ethanollic Extract	HeLa (Cervical Cancer)	MTT	33.43 µg/ml	48	[11]
Piper longum Ethanollic Extract	HeLa (Cervical Cancer)	MTT	38.49 µg/ml	72	[11]
Piperine	HeLa (Cervical Cancer)	MTT	12.89 µM	24	[9] [12]
Piperine	HeLa (Cervical Cancer)	MTT	10.77 µM	48	[9] [12]
Piperine	MCF-7 (Breast Cancer)	MTT	13.39 µM	24	[9] [12]
Piperine	MCF-7 (Breast Cancer)	MTT	11.08 µM	48	[9] [12]
Piperine	MGC-803 (Gastric Cancer)	MTT	12.55 µM	24	[9] [12]
Piperine	MGC-803 (Gastric Cancer)	MTT	9.725 µM	48	[9] [12]

Piperlongumine	T24 (Bladder Cancer)	Cell Viability	10-20 μ M	24	[9]
Piperlongumine	BIU-87 (Bladder Cancer)	Cell Viability	10-20 μ M	24	[9]
Piperlongumine	EJ (Bladder Cancer)	Cell Viability	10-20 μ M	24	[9]
Piperlongumine	U2OS (Osteosarcoma)	MTT	10.02 μ M	-	[12]
Piperlongumine	MG63 (Osteosarcoma)	MTT	8.38 μ M	-	[12]

Signaling Pathways in Anti-Cancer Activity:

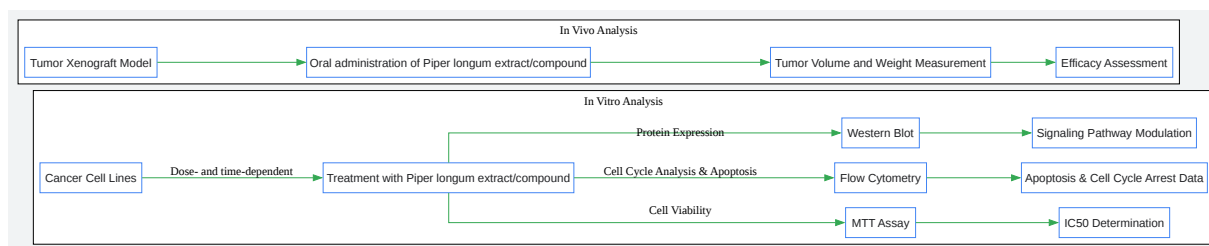
Piper longum and its constituents exert their anti-cancer effects by modulating several key signaling pathways:

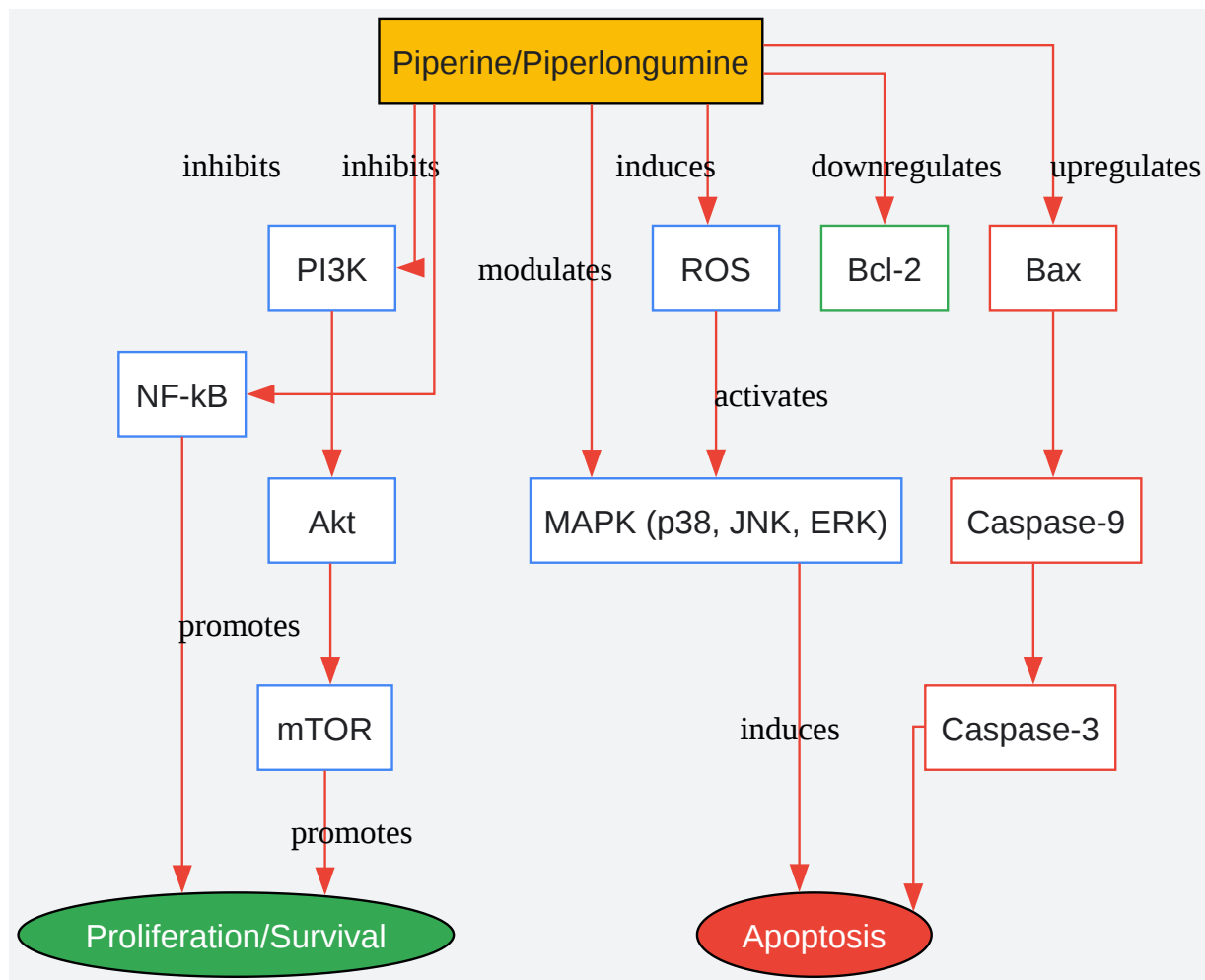
- **PI3K/Akt/mTOR Pathway:** **Piperine** has been shown to inhibit the PI3K/Akt/mTOR signaling pathway, which is crucial for cancer cell proliferation, survival, and growth.[\[1\]](#)
- **NF- κ B Pathway:** Both **piperine** and **piperlongumine** can suppress the activation of NF- κ B, a transcription factor that plays a pivotal role in inflammation, cell survival, and proliferation.[\[2\]](#)
- **MAPK Pathway:** The mitogen-activated protein kinase (MAPK) pathway, including ERK1/2, p38, and JNK, is another target. **Piperine** can modulate these pathways to induce apoptosis in cancer cells.[\[1\]](#)[\[7\]](#)
- **STAT3 Pathway:** **Piperine** has been found to inhibit the activation of STAT3, a key signaling molecule involved in cancer cell growth and survival.[\[2\]](#)
- **Apoptosis Induction:** **Piper** longum constituents induce apoptosis through both intrinsic (mitochondrial) and extrinsic (death receptor) pathways. This involves the modulation of Bcl-

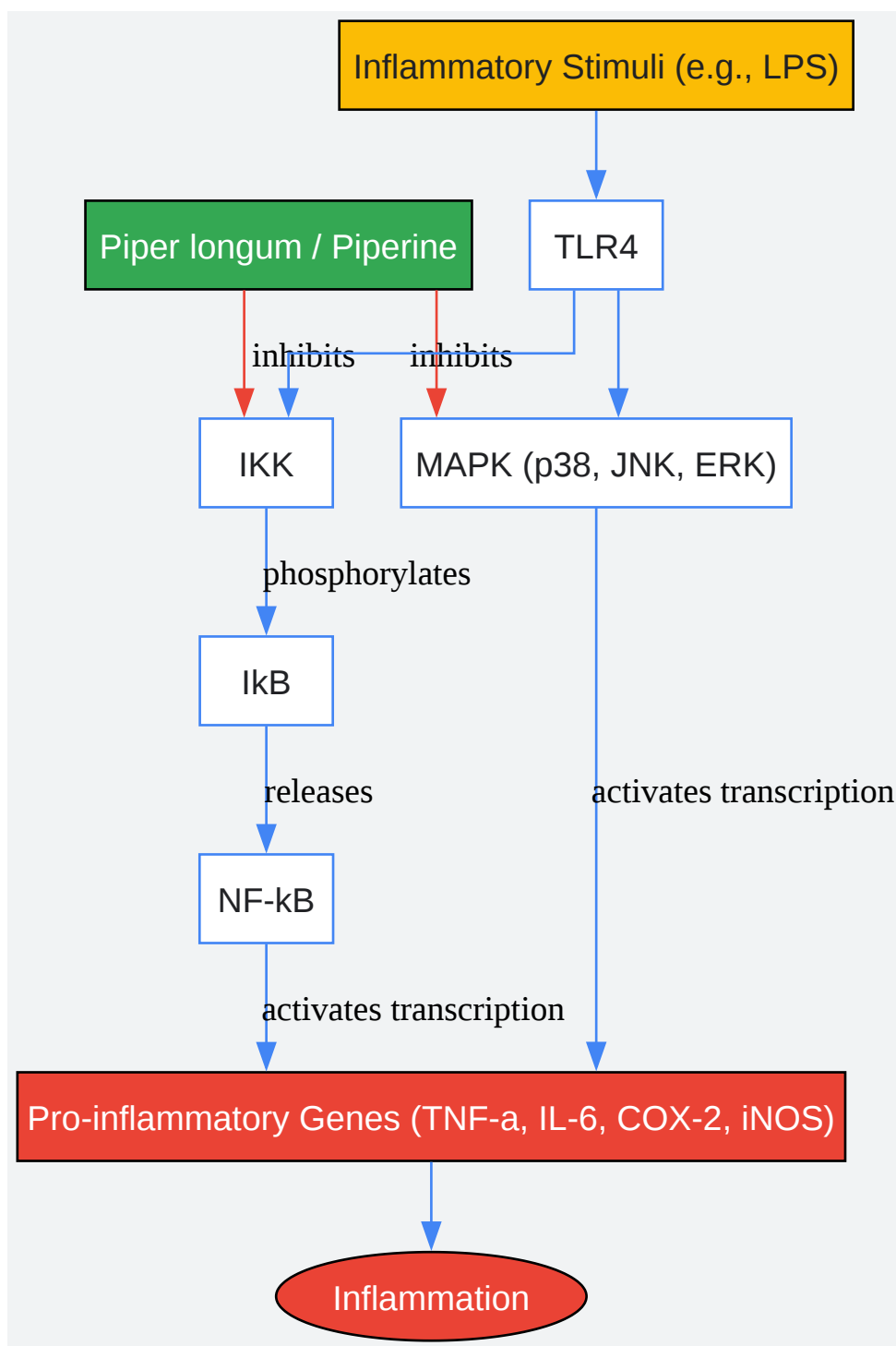
2 family proteins, activation of caspases (caspase-3 and -9), and cleavage of PARP.[2][5]

- Reactive Oxygen Species (ROS) Induction: **Piperlongumine** selectively induces apoptosis in cancer cells by increasing the levels of reactive oxygen species (ROS), leading to oxidative stress and cell death.[3][13]

Experimental Workflows and Signaling Pathway Diagrams:







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